

Physicochemical and Structural Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methoxypyridine-3,4-diamine

Cat. No.: B145768

[Get Quote](#)

The fundamental characteristics of **5-Methoxypyridine-3,4-diamine** are summarized below. These identifiers are crucial for accurate substance registration, database searching, and experimental design.

Core Compound Identifiers

A summary of the key chemical and registration data for **5-Methoxypyridine-3,4-diamine** is presented in the table below.

Identifier	Value	Source(s)
CAS Number	127356-27-8	[1][2][3]
IUPAC Name	5-methoxypyridine-3,4-diamine	[1][2]
Molecular Formula	C ₆ H ₉ N ₃ O	[1][2]
Molecular Weight	139.157 g/mol	[1]
Synonyms	3,4-Diamino-5-methoxypyridine; 3,4-Pyridinediamine,5-methoxy-	[1][2][3]
Canonical SMILES	<chem>COC1=C(C(=CN=C1)N)N</chem>	[1]
InChI Key	CJMSDDCFASAQTE-UHFFFAOYSA-N	[1][3]

Chemical Structure

The structure of **5-Methoxypyridine-3,4-diamine** features a pyridine ring substituted with a methoxy group at the 5-position and two amine groups at the 3 and 4 positions. This ortho-diamine functionality is a key feature for its subsequent reactivity, particularly in condensation reactions to form new heterocyclic systems.

Caption: Chemical structure of **5-Methoxypyridine-3,4-diamine**.

Synthesis Protocol

The synthesis of **5-Methoxypyridine-3,4-diamine** typically involves a multi-step process starting from a more readily available substituted pyridine. A common and logical pathway involves the introduction of nitro groups followed by their reduction to amines. This approach is widely used for the synthesis of aromatic diamines.

Synthetic Workflow Overview

The following diagram outlines a plausible synthetic route. The process begins with a commercially available precursor, 3-bromo-5-methoxypyridine, which undergoes nitration to introduce a nitro group. A subsequent nucleophilic aromatic substitution replaces the bromine with a second nitro group, followed by a final reduction step to yield the target diamine.



[Click to download full resolution via product page](#)

Caption: Plausible synthetic workflow for **5-Methoxypyridine-3,4-diamine**.

Detailed Experimental Protocol: Reduction of Dinitro Precursor

This protocol details the final, critical step: the reduction of 5-Methoxy-3,4-dinitropyridine to **5-Methoxypyridine-3,4-diamine**. Catalytic hydrogenation is a common and effective method for this transformation.

Objective: To reduce the two nitro groups on the pyridine ring to form the corresponding diamine.

Materials:

- 5-Methoxy-3,4-dinitropyridine (1.0 eq)
- Palladium on carbon (10% Pd, 5-10 mol%)
- Ethanol or Methanol (solvent)
- Hydrogen gas (H₂)
- Parr hydrogenation apparatus or similar
- Inert gas (Nitrogen or Argon)
- Filter aid (e.g., Celite®)

Procedure:

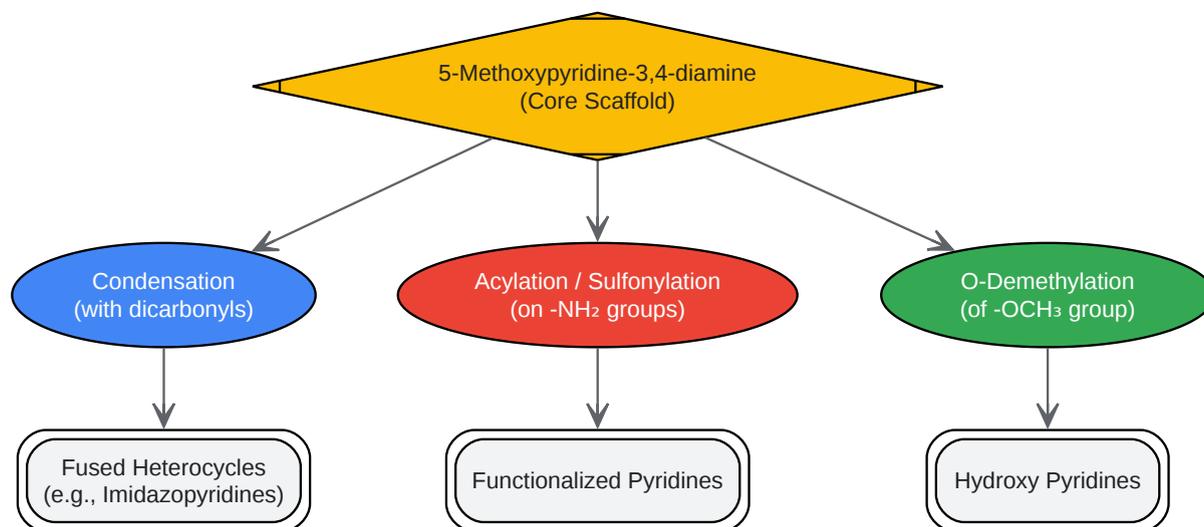
- Vessel Preparation: Ensure the hydrogenation vessel is clean, dry, and has been purged with an inert gas (e.g., Nitrogen) to remove any residual oxygen.
- Charging the Reactor: To the vessel, add 5-Methoxy-3,4-dinitropyridine and the solvent (e.g., ethanol). Swirl gently to dissolve or suspend the starting material.
- Catalyst Addition: Carefully add the palladium on carbon catalyst to the mixture under a stream of inert gas. Causality Note: The catalyst is pyrophoric and must be handled with care, avoiding exposure to air when dry.
- Sealing and Purging: Seal the reaction vessel. Evacuate the atmosphere and backfill with inert gas. Repeat this cycle 3-5 times to ensure the system is free of oxygen. Finally, evacuate and backfill with hydrogen gas to the desired pressure (typically 3-4 bar).
- Reaction: Begin vigorous stirring and heat if necessary (often, the reaction is exothermic and proceeds at room temperature). Monitor the reaction progress by observing the uptake of hydrogen gas. The reaction is typically complete when hydrogen uptake ceases.

- **Work-up:** Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with inert gas.
- **Filtration:** Filter the reaction mixture through a pad of filter aid (Celite®) to remove the palladium catalyst. Wash the filter cake with a small amount of the solvent to ensure complete recovery of the product. Causality Note: The Celite pad prevents the fine catalyst particles from passing through the filter paper. The used catalyst should be kept wet to prevent ignition upon exposure to air.
- **Isolation:** Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude solid or oil is the desired **5-Methoxyppyridine-3,4-diamine**, which can be purified further by recrystallization or column chromatography if necessary.

Applications in Research and Development

5-Methoxyppyridine-3,4-diamine is not typically an end-product but rather a crucial intermediate. Its value lies in the reactive potential of its ortho-diamine and methoxy functional groups, making it a key component in the synthesis of pharmaceuticals and novel materials.

- **Pharmaceutical Research:** The pyridine scaffold is a common motif in many approved drugs. The ortho-diamine functionality allows for the straightforward construction of fused heterocyclic systems, such as imidazoles and quinoxalines, which are prevalent in medicinal chemistry. Derivatives have been investigated for potential antitumor, antimicrobial, and neuroprotective effects.[4] The methoxy group can enhance solubility and bioavailability, key pharmacokinetic properties.[4]
- **Material Science:** The aromatic ring and dual amine groups make this compound a candidate for synthesizing polymers or ligands for metal complexes.[4] These complexes can have interesting catalytic or optical properties.[4]
- **Organic Synthesis:** It serves as a versatile building block for creating more complex molecules through functional group transformations.[4]



[Click to download full resolution via product page](#)

Caption: Role as a versatile scaffold for chemical derivatization.

Environmental, Health, and Safety (EHS) Profile

Specific, comprehensive safety data for **5-Methoxypyridine-3,4-diamine** is not readily available in the provided search results. Therefore, this section is based on the hazard profiles of structurally similar aminopyridines and methoxypyridines. Researchers must handle this compound with appropriate caution and consult a full Safety Data Sheet (SDS) from the supplier before use.

Hazard Classification (Inferred)

The following classifications are typical for substituted aminopyridines and should be assumed until proven otherwise.

Hazard Class	GHS Category (Typical)	Associated Statements
Acute Oral Toxicity	Category 3 or 4	H301: Toxic if swallowed. / H302: Harmful if swallowed.
Acute Dermal Toxicity	Category 2 or 3	H310: Fatal in contact with skin. / H311: Toxic in contact with skin.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5]
Serious Eye Damage/Irritation	Category 1 or 2	H318: Causes serious eye damage. / H319: Causes serious eye irritation.[5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[5]

Safe Handling and Storage

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.[6] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[6] Avoid breathing dust, fumes, or vapors.[7] Wash hands thoroughly after handling.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][7] Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

References

- P&S Chemicals. Product information, 3,4-Diamino-5-methoxypyridine. [[Link](#)]
- Molbase. Synthesis of A. 2,4-Diamino-5-(3,4-dimethoxy-5-(1-methyl-2-oxopropoxy)benzyl)pyrimidine. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. pschemicals.com [pschemicals.com]
- 3. bocsci.com [bocsci.com]
- 4. Buy 6-Methoxypyridine-3,4-diamine | 127356-26-7 [smolecule.com]
- 5. fishersci.com [fishersci.com]
- 6. chemscene.com [chemscene.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Physicochemical and Structural Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145768#5-methoxypyridine-3-4-diamine-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com